

Tbaj-876 Efficacy: A Comparative Analysis for Researchers

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Compound of Interest

Compound Name: *Tbaj-876*
Cat. No.: *B15565333*

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For researchers and drug development professionals, this guide provides an objective comparison of the efficacy of **Tbaj-876** (Sorfequinine) against other therapeutic alternatives for tuberculosis (TB), supported by available experimental data.

Tbaj-876, a next-generation diarylquinoline, has emerged as a promising candidate for the treatment of tuberculosis, demonstrating potent activity in preclinical and clinical studies. This guide summarizes the key efficacy findings, compares them with the established diarylquinoline, bedaquiline, and the standard TB treatment regimen, and provides insights into the experimental methodologies underpinning these results.

Quantitative Efficacy Data

The following tables summarize the key quantitative data from in vitro and in vivo studies, offering a direct comparison of the efficacy of **Tbaj-876** with bedaquiline.

Table 1: In Vitro Potency Against Mycobacterium tuberculosis

Compound	Target	Metric	Value	Reference
Tbaj-876	F-ATP Synthase	IC50 (ATP Synthesis)	0.031 - 0.2 nM	[1]
Bedaquiline	F-ATP Synthase	IC50 (ATP Synthesis)	5.3 nM	[1]
Tbaj-876	M. tuberculosis H37Rv	MIC	0.004 µg/mL	[2]
Bedaquiline	M. tuberculosis H37Rv	MIC	0.04 µg/mL	[2]
Tbaj-876	Rv0678 mutant	MIC	10-fold lower than Bedaquiline	[2][3]
Bedaquiline	Rv0678 mutant	MIC	-	[2][3]

Table 2: In Vivo Efficacy in a Murine Tuberculosis Model

Treatment Group	Strain	Efficacy Outcome	Reference
Tbaj-876 (≥6.25 mg/kg)	Wild-type H37Rv & Rv0678 mutant	Greater reduction in lung CFU counts compared to Bedaquiline (25 mg/kg)	[2][3]
Bedaquiline (25 mg/kg)	Wild-type H37Rv & Rv0678 mutant	-	[2][3]
Tbaj-876 (6.25 and 12.5 mg/kg) + Pretomanid + Linezolid	Rv0678 mutant	As effective as BPaL against wild-type H37Rv	[2]
Bedaquiline + Pretomanid + Linezolid (BPaL)	Wild-type H37Rv	-	[2]

Clinical Efficacy

The ongoing pan-Phase 2 clinical trial, NC-009, is evaluating the efficacy and safety of different doses of **Tbaj-876** in combination with pretomanid and linezolid (SPaL regimen) against the standard of care (HRZE) and a bedaquiline-containing regimen (BPaL) in adults with drug-sensitive pulmonary tuberculosis.[4][5][6][7][8] Preliminary results indicate that the 100 mg SPaL regimen has greater activity against TB than the standard HRZE regimen, suggesting the potential to shorten treatment duration.[4][6] The SPaL regimen also demonstrated a comparable safety profile to the standard of care.[4][5][6]

Experimental Protocols

A detailed understanding of the methodologies is crucial for interpreting the efficacy data. The following outlines the key experimental protocols used in the cited studies.

In Vitro Assays

- **F-ATP Synthase Inhibition Assay:** The inhibitory activity of **Tbaj-876** and its analogues on ATP synthesis was determined using inverted membrane vesicles from *Mycobacterium bovis* BCG.[1] The 50% inhibitory concentration (IC50) was calculated to quantify the potency of the compounds in targeting the mycobacterial F-ATP synthase.[1]
- **Minimum Inhibitory Concentration (MIC) Determination:** The MIC of **Tbaj-876** and bedaquiline against *M. tuberculosis* strains was determined using standard broth microdilution methods. This assay establishes the lowest concentration of a drug that prevents visible growth of the bacteria.

In Vivo Murine Model of Tuberculosis

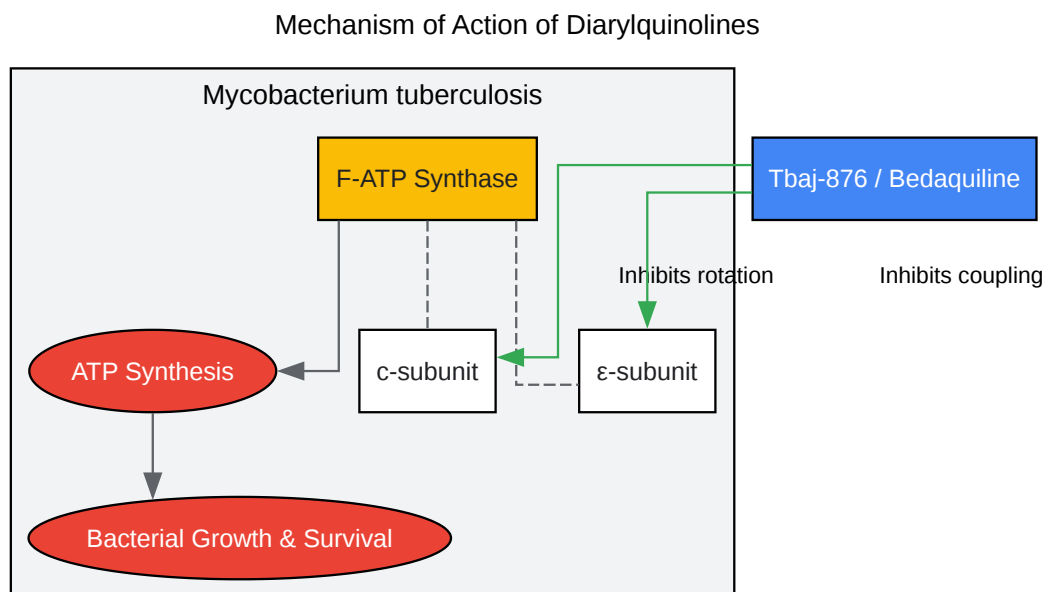
- **Infection Model:** BALB/c mice were aerosol-infected with *M. tuberculosis* H37Rv or an isogenic Rv0678 loss-of-function mutant to establish a pulmonary infection.[2]
- **Treatment Regimens:** Following infection, mice were treated with various doses of **Tbaj-876** or bedaquiline, either as monotherapy or in combination with pretomanid and linezolid.[2]
- **Efficacy Evaluation:** The primary efficacy endpoint was the bacterial load in the lungs, measured as colony-forming units (CFU), after a defined treatment period.[2]

Clinical Trial (NC-009)

- Study Design: A multi-center, randomized, partially double-blind, pan-Phase 2 trial.[\[4\]](#)[\[9\]](#)
- Participants: Adults with newly diagnosed, smear-positive, pulmonary drug-sensitive tuberculosis.[\[7\]](#)[\[8\]](#)
- Intervention Arms: The trial evaluates three different dose levels of **Tbaj-876** in combination with pretomanid and linezolid, compared to the standard four-drug regimen (HRZE) and a bedaquiline, pretomanid, and linezolid regimen.[\[7\]](#)[\[8\]](#)
- Primary Endpoints: The study aims to determine the optimal dose of **Tbaj-876** and to compare the bactericidal activity of the different regimens over the initial 8 weeks of treatment.[\[7\]](#)[\[8\]](#)

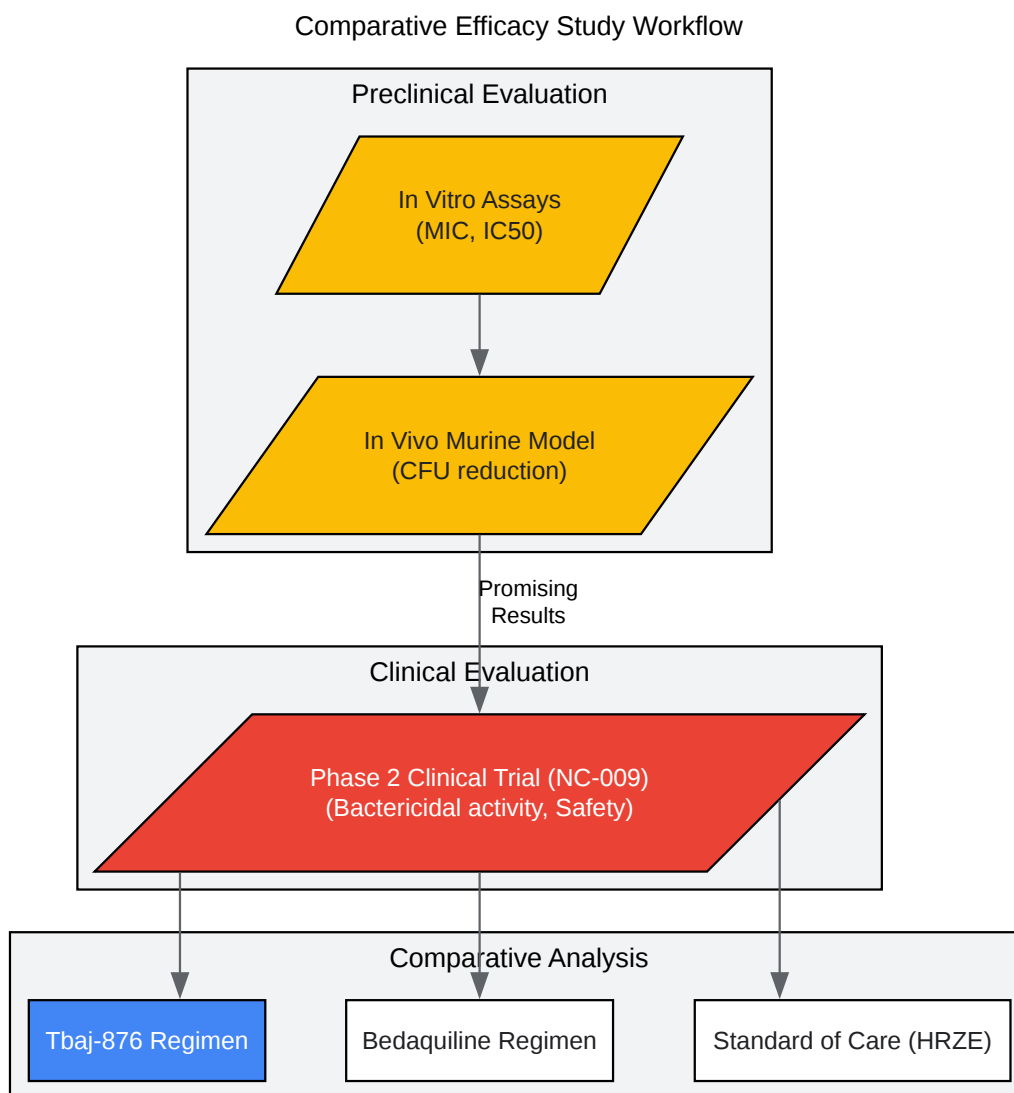
Signaling Pathways and Workflows

The following diagrams illustrate the mechanism of action of **Tbaj-876** and the workflow of the comparative efficacy studies.



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Caption: Mechanism of action of **Tbj-876** and bedaquiline on Mycobacterium tuberculosis F-ATP synthase.



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Caption: Workflow for the comparative efficacy evaluation of **Tbaj-876**.

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